

Application Notes and Protocols: 1-Tetradecene as a Chemical Intermediate for Detergents

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Compound of Interest

Compound Name: 1-Tetradecene

Cat. No.: B072687

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This document provides detailed application notes and protocols on the utilization of **1-tetradecene** as a key chemical intermediate in the synthesis of anionic surfactants for the detergent industry. The focus is on two primary classes of detergents derived from **1-tetradecene**: Alpha-Olefin Sulfonates (AOS) and Linear Alkylbenzene Sulfonates (LAS).

Introduction

1-Tetradecene (C₁₄H₂₈) is a linear alpha-olefin that serves as a versatile building block in the production of biodegradable and effective surfactants.^[1] Its linear hydrophobic chain is ideal for creating detergent molecules with excellent cleaning properties. The two main surfactant types synthesized from **1-tetradecene**, AOS and LAS, are widely used in a variety of cleaning products, from household laundry detergents to industrial cleaners.^{[2][3]}

Data Presentation

The following tables summarize the key properties and performance characteristics of detergents derived from **1-tetradecene**.

Table 1: Physicochemical Properties of **1-Tetradecene** and its Detergent Derivatives

| Parameter | 1-Tetradecene | Sodium C14-16 Olefin Sulfonate (AOS) | Sodium Tetradecylbenzene Sulfonate (LAS) |
|---------------------|-------------------------------------|--|--|
| CAS Number | 1120-36-1[4] | 68439-57-6[5] | 25155-30-0 (general for LAS) |
| Molecular Formula | C ₁₄ H ₂₈ [4] | C ₁₄ H ₂₇ NaO ₃ S (major component) | C ₂₀ H ₃₃ NaO ₃ S |
| Molecular Weight | 196.38 g/mol [4] | ~326.4 g/mol | ~376.5 g/mol |
| Appearance | Colorless liquid[6] | White to yellowish powder or aqueous solution[7] | White or light-yellow powder or granules |
| Solubility in Water | Insoluble[8] | Soluble[9] | Soluble |

Table 2: Performance Characteristics of Detergents Derived from **1-Tetradecene**

| Performance Metric | Sodium C14-16 Olefin Sulfonate (AOS) | Sodium Tetradecylbenzene Sulfonate (LAS) |
|--------------------------------------|--|--|
| Typical Application | Liquid detergents, shampoos, hand soaps[10] | Powdered and liquid laundry detergents, household cleaners |
| Detergency | Excellent, especially on oily soils[11] | Excellent, effective on a wide range of soils |
| Foaming Properties | High foaming and good foam stability[9] | Moderate to high foaming |
| Hard Water Tolerance | Excellent | Good |
| Biodegradability | Readily biodegradable[11] | Readily biodegradable |
| Critical Micelle Concentration (CMC) | Varies with isomer distribution, generally low | ~1.2 mM |

Experimental Protocols

I. Synthesis of Sodium C14-16 Olefin Sulfonate (AOS) from 1-Tetradecene

This protocol describes the sulfonation of **1-tetradecene** followed by neutralization and hydrolysis to produce sodium C14-16 olefin sulfonate.

Materials:

- **1-Tetradecene** ($C_{14}H_{28}$)
- Sulfur trioxide (SO_3), vaporized and diluted with dry air or nitrogen
- Sodium hydroxide (NaOH) solution (e.g., 10-20% w/v)
- Isopropanol (optional, for solid product)
- Deionized water

Equipment:

- Falling film reactor for sulfonation
- Neutralization-hydrolysis vessel with stirring and temperature control
- pH meter
- Standard laboratory glassware

Procedure:

- Sulfonation:
 - Introduce a continuous thin film of **1-tetradecene** into a falling film reactor.
 - Concurrently, feed a stream of vaporized sulfur trioxide diluted with an inert gas (e.g., dry air) into the reactor. The molar ratio of SO_3 to **1-tetradecene** is typically maintained between 1.05:1 and 1.15:1.

- The reaction is highly exothermic; maintain the reaction temperature between 25-35°C using a cooling jacket.
- The output from the reactor is a viscous, acidic mixture containing alkene sulfonic acids and sultones.
- Aging (Optional):
 - The acidic mixture can be aged for a short period (e.g., 10-20 minutes) to ensure complete sulfonation.
- Neutralization and Hydrolysis:
 - Transfer the sulfonation product to a neutralization vessel containing a stirred solution of sodium hydroxide.
 - Maintain the temperature between 90-100°C to facilitate the hydrolysis of sultones to hydroxyalkane sulfonates and alkene sulfonates.
 - Monitor the pH and maintain it in the alkaline range (pH 8-10) by adding NaOH solution as needed.
 - The hydrolysis step is typically carried out for 1-2 hours.
- Product Isolation:
 - The resulting product is an aqueous solution of sodium C14-16 olefin sulfonate.
 - If a solid product is desired, the neutralization and hydrolysis can be performed in the presence of a solvent like isopropanol, followed by filtration and drying.

Safety Precautions:

- Sulfur trioxide is a highly corrosive and reactive substance. Handle with extreme care in a well-ventilated fume hood.
- The sulfonation reaction is highly exothermic and requires careful temperature control to prevent runaway reactions and charring.

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

II. Synthesis of Sodium Tetradecylbenzene Sulfonate (LAS) from 1-Tetradecene

This two-step protocol describes the synthesis of linear alkylbenzene (LAB) via Friedel-Crafts alkylation of benzene with **1-tetradecene**, followed by sulfonation and neutralization.

Part A: Friedel-Crafts Alkylation of Benzene with **1-Tetradecene**

Materials:

- **1-Tetradecene** ($C_{14}H_{28}$)
- Benzene (C_6H_6)
- Anhydrous aluminum chloride ($AlCl_3$) or other suitable Friedel-Crafts catalyst (e.g., hydrofluoric acid)
- Inert solvent (e.g., hexane)
- Aqueous hydrochloric acid (HCl) for quenching
- Sodium bicarbonate ($NaHCO_3$) solution for neutralization
- Anhydrous magnesium sulfate ($MgSO_4$) for drying

Equipment:

- Three-neck round-bottom flask with a mechanical stirrer, dropping funnel, and condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup:
 - In a dry three-neck flask under an inert atmosphere (e.g., nitrogen), suspend anhydrous aluminum chloride in an excess of benzene.
 - Cool the mixture in an ice bath.
- Alkylation:
 - Slowly add **1-tetradecene** to the stirred benzene-catalyst mixture from the dropping funnel.
 - After the addition is complete, allow the reaction to stir at room temperature for several hours until completion (monitor by TLC or GC).
- Work-up:
 - Carefully quench the reaction by slowly adding the mixture to ice-cold aqueous HCl.
 - Separate the organic layer using a separatory funnel.
 - Wash the organic layer sequentially with water, sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to obtain the crude linear alkylbenzene (LAB).
- Purification:
 - The crude LAB can be purified by vacuum distillation to isolate the tetradecylbenzene isomers.

Part B: Sulfonation and Neutralization of Tetradecylbenzene

Materials:

- Tetradecylbenzene (from Part A)

- Concentrated sulfuric acid (H_2SO_4) or oleum
- Sodium hydroxide (NaOH) solution

Equipment:

- Reaction flask with stirring and temperature control
- Dropping funnel

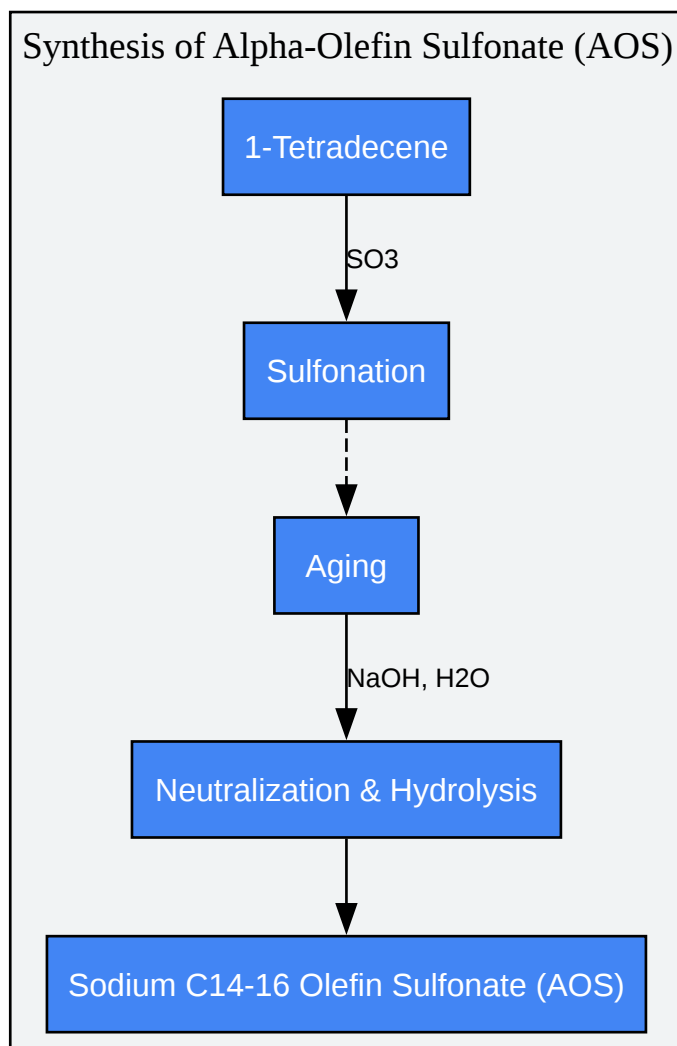
Procedure:

- Sulfonation:
 - Cool the tetradecylbenzene in an ice bath.
 - Slowly add concentrated sulfuric acid or oleum while maintaining the temperature below 20°C .
 - After the addition, allow the reaction to stir at room temperature until sulfonation is complete.
- Neutralization:
 - Carefully add the acidic mixture to a stirred solution of sodium hydroxide to neutralize the sulfonic acid.
 - The final product is an aqueous solution or slurry of sodium tetradecylbenzene sulfonate.

Safety Precautions:

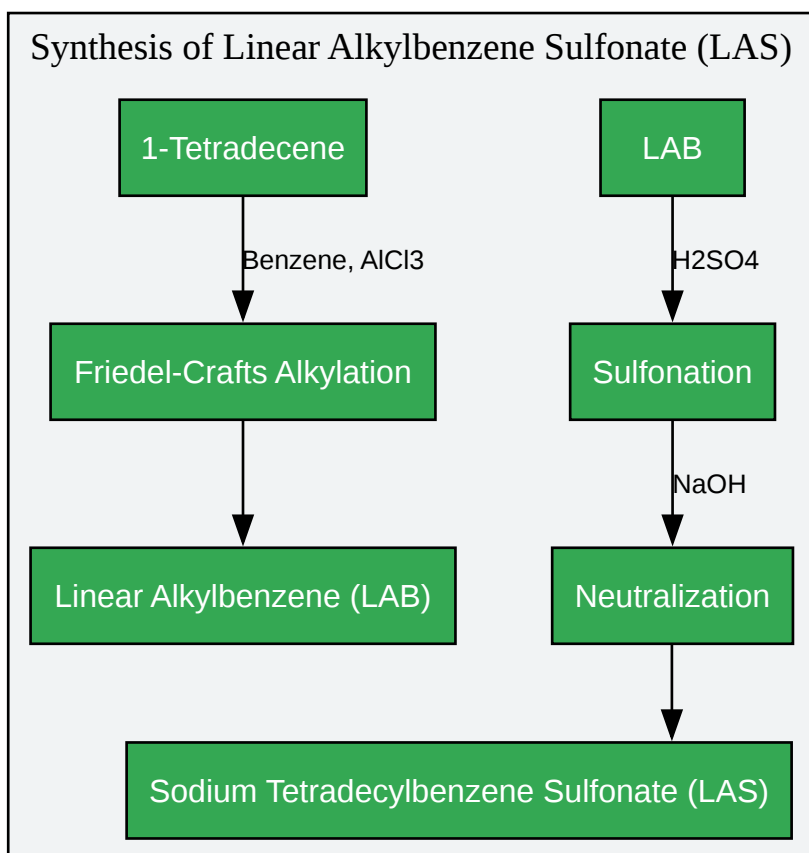
- Benzene is a known carcinogen and should be handled in a fume hood with appropriate PPE.
- Anhydrous aluminum chloride is corrosive and reacts violently with water.
- Concentrated sulfuric acid and oleum are highly corrosive. Handle with care.

Mandatory Visualizations



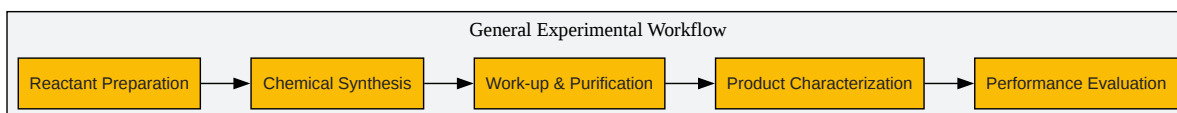
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Caption: Synthesis pathway for Alpha-Olefin Sulfonate (AOS) from **1-Tetradecene**.



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Caption: Synthesis pathway for Linear Alkylbenzene Sulfonate (LAS) from **1-Tetradecene**.



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Caption: A generalized workflow for the synthesis and evaluation of detergents.

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